

# mesotrione tank mix combinations with atrazine

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## Compound Focus: Mesotrione

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## Scientific Rationale and Synergistic Basis

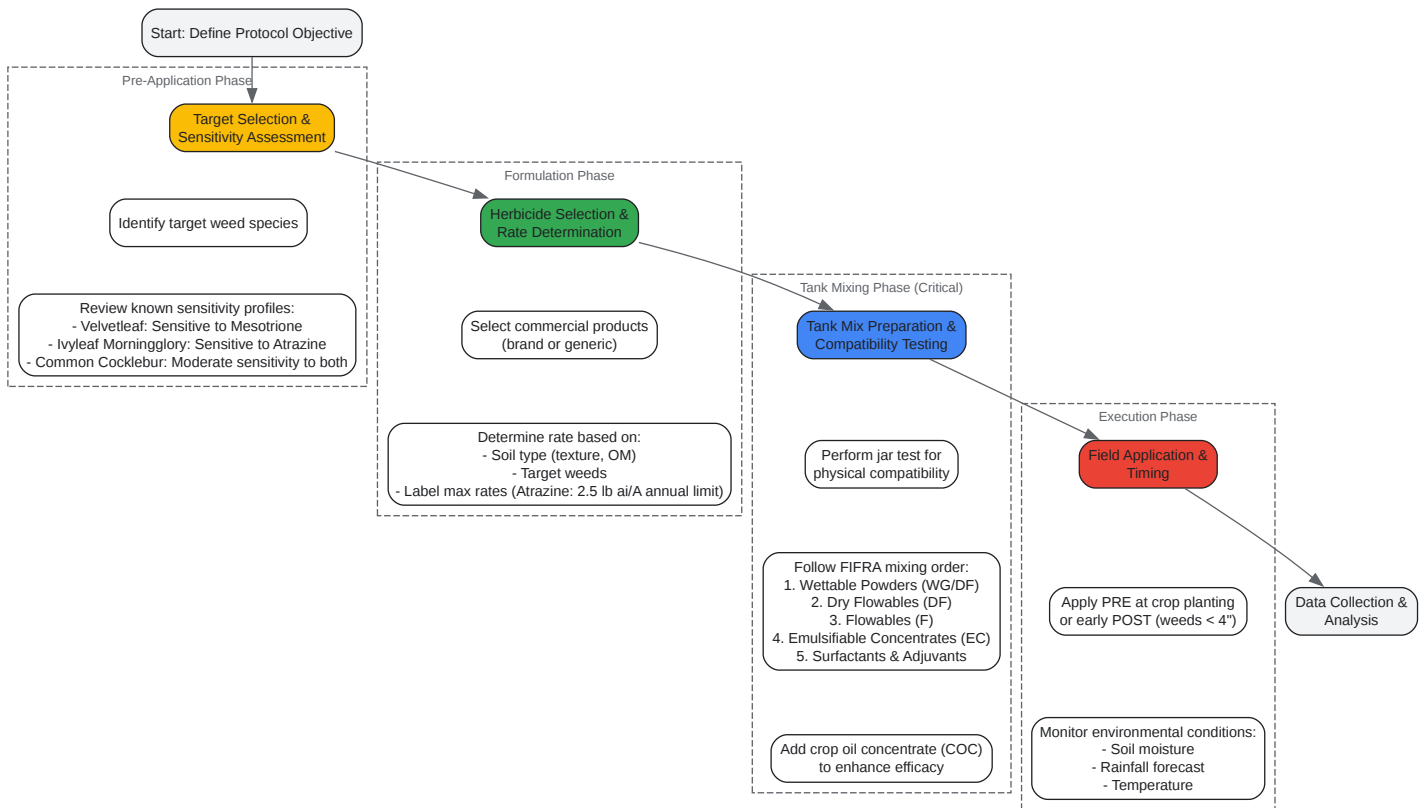
The combination of **mesotrione** and atrazine is grounded in their complementary modes of action (MOA), which target different biochemical pathways within susceptible plants [1] [2].

- **Mesotrione** is a **Group 27** herbicide that inhibits the enzyme **4-hydroxyphenylpyruvate dioxygenase (HPPD)** [2]. This disruption halts carotenoid biosynthesis, leading to chlorophyll destruction and the characteristic "bleaching" of plant tissue [2].
- **Atrazine** is a **Group 5** herbicide that inhibits photosynthesis by disrupting the **Photosystem II complex** [1]. This action reduces the plant's ability to perform photosynthesis, ultimately starving it of energy [1].

When combined, these herbicides often produce a **synergistic effect**, where the combined activity is greater than the sum of their individual effects. Research indicates this synergy is particularly effective against key broadleaf weeds like velvetleaf and ivyleaf morningglory [3].

## Detailed Application Protocol

The following workflow outlines the key stages for establishing a **mesotrione** and atrazine tank mix protocol, from target selection to application.



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## Target Selection and Sensitivity Assessment

- **Target Weeds:** This combination is highly effective against major broadleaf weeds. Research shows the following sensitivity hierarchy [3]:
  - **Mesotrione:** Velvetleaf > Common cocklebur > Ivyleaf morningglory
  - **Atrazine:** Ivyleaf morningglory > Common cocklebur > Velvetleaf
- **Weed Size:** For post-emergence (POST) applications, ensure weeds are small, ideally **4 inches or less**, for optimal control [1].

## Herbicide Selection and Rate Determination

- **Product Source:** Per U.S. federal law (FIFRA), you can tank-mix brand and generic products containing the same active ingredients unless the product label specifically prohibits it [4].
- **Rate Selection:** Always follow the most restrictive label instructions among the products used [4]. Key considerations include:
  - **Atrazine Annual Limit:** The total application of atrazine (including premixes) is limited to **2.5 pounds of active ingredient per acre (lb ai/A) per calendar year** on corn and sorghum [1].
  - **Soil Properties:** Adjust rates based on soil texture, organic matter (OM) content, and pH to optimize efficacy and minimize carryover risk [4].

## Tank Mix Preparation and Compatibility

- **Jar Test:** Before large-scale mixing, always conduct a **jar test** to check for physical or chemical incompatibility between the specific products used [4].
- **Mixing Order:** Follow a standard mixing order to prevent antagonism [4]:
  - Wettable Granules (WG) / Dry Flowables (DF)
  - Flowables (F)
  - Emulsifiable Concentrates (EC)
  - Adjuvants (e.g., Crop Oil Concentrate)
- **Adjuvants:** A **Crop Oil Concentrate (COC)** is recommended, especially for post-emergence applications, to enhance herbicide uptake and efficacy [1].

## Field Application and Timing

- **Application Timing:** This mixture can be applied pre-plant, at-plant, or post-emergence in corn and sorghum [1]. For POST, apply when crops and weeds have emerged [2].

- **Environmental Conditions:** Application is most effective under conditions that favor plant growth (adequate soil moisture, good light availability). Avoid application when rainfall is imminent to reduce runoff risk, especially near sensitive aquatic environments [1].

## Quantitative Efficacy Data

The tables below summarize key experimental data from greenhouse studies on weed response to **mesotrione** and atrazine combinations [3].

**Table 1: Weed Species Sensitivity to Single Herbicide Applications**

Weed Species	Sensitivity to Mesotrione	Sensitivity to Atrazine
Velvetleaf	High	Low
Common Cocklebur	Medium	Medium
Ivyleaf Morningglory	Low	High

**Table 2: Nature of Herbicide Interaction in Combinations**

Weed Species	Observed Interaction	Notes
Velvetleaf	Additive	Consistent effect across rate combinations.
Ivyleaf Morningglory	Additive	Consistent effect across rate combinations.
Common Cocklebur	Synergistic	Observed for several specific rate combinations.

## Resistance and Environmental Management

- **Resistance Management:** As of 2024, there are 66 documented weed species resistant to atrazine globally [1]. To delay further resistance:
  - **Diversify MOAs:** Incorporate herbicides with different sites of action in tank mixes and across seasons [5] [1].

- **Use Layered Residuals:** Apply multiple residual herbicides with different timings to extend the control window [1].
- **Combine Control Methods:** Integrate cultural and mechanical practices like crop rotation and tillage where appropriate [1].
- **Environmental & Safety Guidelines:**
  - **Aquatic Toxicity:** Atrazine is toxic to aquatic invertebrates. Avoid application directly to water and minimize drift or runoff to adjacent water bodies [1].
  - **Personal Protective Equipment (PPE):** When handling, wear a long-sleeved shirt, long pants, and close-toed shoes. Observe a 12-hour Restricted Entry Interval (REI) after application [1].

## Research Implications and Future Directions

The **mesotrione**-atrazine combination remains a powerful tool due to its proven synergy and broad-spectrum control. Future research should focus on:

- **Optimizing Ratios:** Fine-tuning application rates for different soil types and emerging resistant weed biotypes.
- **Environmental Monitoring:** Advancing methodologies to track and mitigate environmental impacts, particularly concerning atrazine persistence.
- **Integration with IWM:** Further developing protocols to embed this chemical strategy within broader Integrated Weed Management (IWM) frameworks, including harvest weed seed control (HWSC) [5].

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